

AMPK-IN-1 (Compound 991): A Highly Selective Kinase Activator

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Compound of Interest

Compound Name: AMPK-IN-1

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A comprehensive analysis of the cross-reactivity profile of the AMP-activated protein kinase (AMPK) activator, **AMPK-IN-1**, also known as Compound 991, reveals a high degree of selectivity. This guide provides a comparative overview of its interaction with other kinases, supported by experimental data, detailed protocols, and pathway visualizations to inform researchers, scientists, and drug development professionals.

AMPK-IN-1 is a potent, allosteric activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis. With an EC₅₀ of 551 nM for the AMPK $\alpha 2\beta 2\gamma 1$ isoform, it serves as a valuable tool for studying the physiological and pathological roles of AMPK.^[1] A critical aspect of any small molecule modulator is its selectivity, as off-target effects can lead to misinterpretation of experimental results and potential toxicity.

Kinase Selectivity Profile of AMPK-IN-1 (Compound 991)

To assess its specificity, **AMPK-IN-1** (Compound 991) was screened against a large panel of protein kinases. In a study by Bultot et al. (2016), the compound was tested at a concentration of 1 μ M against 139 different kinases. The results demonstrated the remarkable selectivity of **AMPK-IN-1**. While it robustly activated the AMPK $\alpha 1\beta 2\gamma 1$ complex by approximately 70%, it

exhibited no significant activation or inhibition of the other 138 kinases in the panel.[2][3] This panel included upstream kinases of AMPK, such as LKB1 and CaMKK β , as well as numerous kinases from various families.[2]

Quantitative Analysis of Kinase Cross-Reactivity

The following table summarizes the activity of **AMPK-IN-1** (Compound 991) against a selection of kinases from the comprehensive screening panel. The data underscores the high selectivity of the compound for AMPK.

Kinase Target	Percent Activity vs. Control (at 1 μ M Compound 991)
AMPK (α 1/ β 2/ γ 1)	~170%
LKB1	No significant change
CaMKK β	No significant change
MARK1	No significant change
SIK1	No significant change
NUAK1	No significant change
BRSK1	No significant change
BRSK2	No significant change
MELK	No significant change
... (and 129 other kinases)	No significant change

Data adapted from Bultot et al. (2016). "No significant change" indicates that the activity was within the normal experimental variance and not considered a significant activation or inhibition.

Experimental Methodology

The kinase selectivity of **AMPK-IN-1** (Compound 991) was determined using a well-established and highly regarded experimental protocol.

Experimental Protocol: Radiolabeled ATP Filter-Binding Kinase Assay

This method, considered the "gold standard" for quantifying protein kinase activity, was employed for the kinase profiling screen.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Principle: The assay measures the incorporation of a radiolabeled phosphate group from [γ - ^{33}P]ATP into a specific peptide or protein substrate by the kinase. The amount of radioactivity transferred to the substrate is directly proportional to the kinase activity.

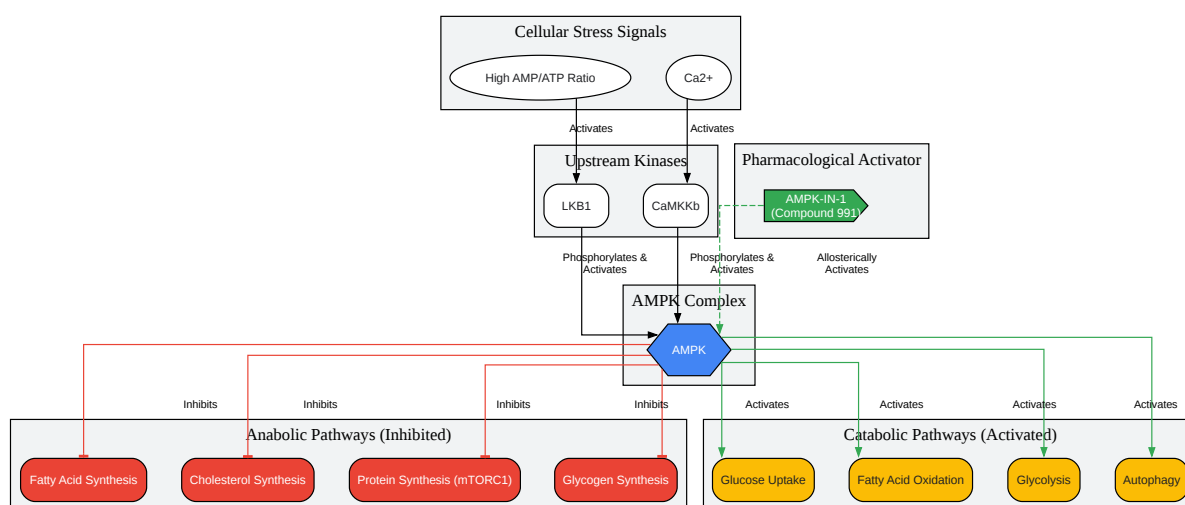
Procedure:

- **Reaction Setup:** The kinase, a suitable substrate, and the test compound (**AMPK-IN-1**) are incubated in a reaction buffer containing cofactors such as Mg^{2+} .
- **Initiation:** The kinase reaction is initiated by the addition of [γ - ^{33}P]ATP. The reaction is allowed to proceed for a defined period at a controlled temperature (e.g., 30°C).
- **Termination:** The reaction is stopped by the addition of a solution, typically phosphoric acid, which denatures the kinase.
- **Substrate Capture:** The reaction mixture is then spotted onto a filter paper (e.g., P81 phosphocellulose paper). The filter specifically binds the phosphorylated substrate, while the unincorporated [γ - ^{33}P]ATP is washed away.
- **Quantification:** The amount of radioactivity retained on the filter is measured using a scintillation counter.
- **Data Analysis:** The kinase activity in the presence of the compound is calculated as a percentage of the activity in a control reaction without the compound.

This robust and sensitive assay provides a direct measurement of kinase activity and is widely used for inhibitor and activator profiling.[\[4\]](#)[\[5\]](#)[\[6\]](#) The screening of **AMPK-IN-1** (Compound 991) was performed at the International Centre for Kinase Profiling at the University of Dundee, a leading facility for such analyses.[\[2\]](#)[\[7\]](#)

AMPK Signaling Pathway and the Role of AMPK-IN-1

AMPK plays a crucial role in regulating a multitude of downstream processes to restore cellular energy balance. The following diagram illustrates the central position of AMPK in cellular metabolism and the mechanism of action of **AMPK-IN-1**.



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Caption: AMPK signaling pathway and the action of **AMPK-IN-1**.

Logical Workflow for Kinase Selectivity Profiling

The process of determining the cross-reactivity of a kinase modulator like **AMPK-IN-1** follows a structured workflow to ensure accurate and comprehensive data.



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Caption: Workflow for kinase selectivity profiling.

In conclusion, the available experimental data strongly supports that **AMPK-IN-1** (Compound 991) is a highly selective activator of AMPK. Its minimal interaction with a broad range of other kinases makes it an excellent pharmacological tool for elucidating the specific roles of AMPK in health and disease. Researchers utilizing this compound can have a high degree of confidence that the observed effects are mediated through the intended target.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Benzimidazole derivative small-molecule 991 enhances AMPK activity and glucose uptake induced by AICAR or contraction in skeletal muscle - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [reactionbiology.com](https://www.reactionbiology.com) [[reactionbiology.com](https://www.reactionbiology.com)]
- 5. Assay of protein kinases using radiolabeled ATP: a protocol - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/10111111/)]
- 6. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- 7. Kinase Screening | MRC PPU Reagents and Services [mrcppureagents.dundee.ac.uk]
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